

atorvastatin impurity E vs main product activity

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Compound Focus: (3s,5s)-atorvastatin sodium salt

CAS No.: 1428118-38-0

Cat. No.: S005386

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What is Atorvastatin Impurity E?

The searched literature identifies Atorvastatin Impurity E as a major degradation product of atorvastatin. It is chemically defined as the lactone form of atorvastatin, which is formed through a process of intramolecular esterification or cyclization [1].

How to Analyze the Impurity

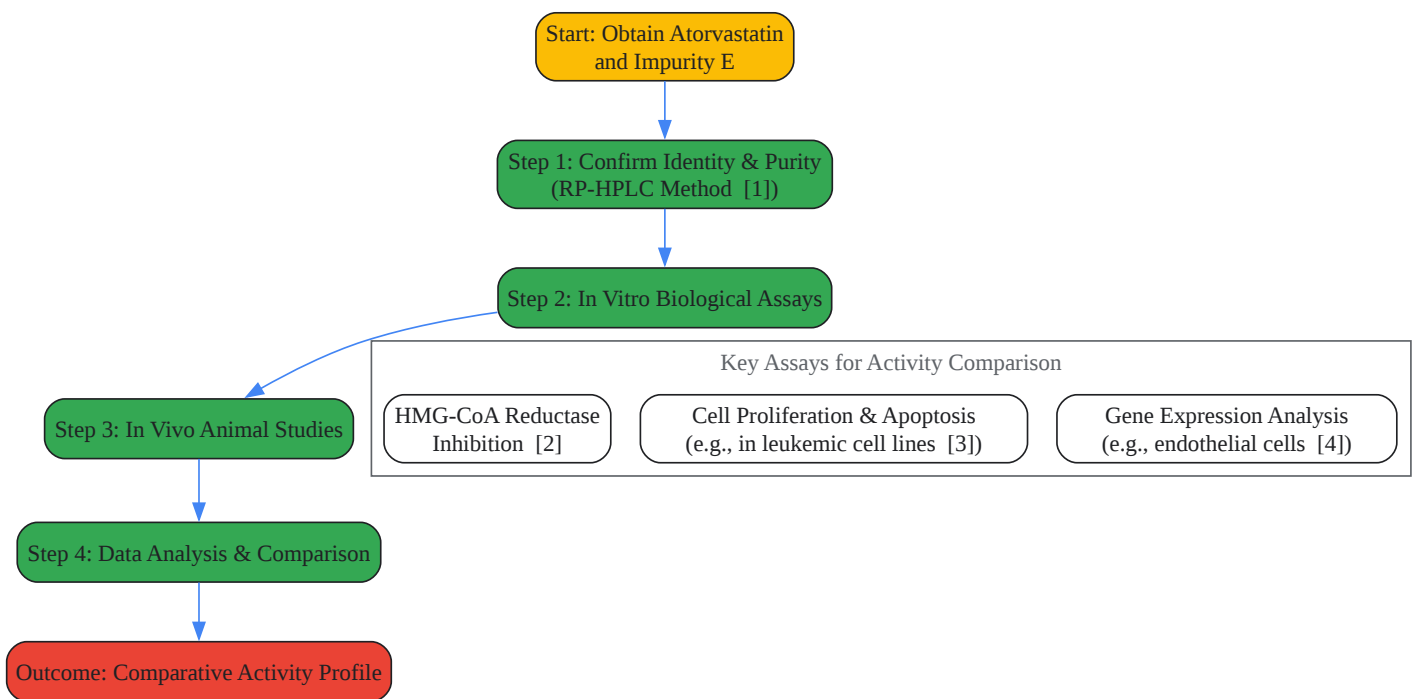
A validated Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method is available for the accurate detection and quantification of atorvastatin and its impurities, including Impurity E. The key parameters of this analytical method are summarized below [1].

Method Parameter	Description
Technique	Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)
Purpose	Accurate quantification of atorvastatin and its impurities
Key Feature	Stability-indicating: can differentiate the main product from its degradation products

Method Parameter	Description
Validation	Method validated for precision, accuracy, and specificity

Proposed Experimental Pathway

To obtain the comparative activity data you require, the following experimental workflow, synthesizing information from the search results, is recommended.



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References

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